

3-Chloropicolinic Acid: A Technical Guide to a Synthetic Auxin Herbicide

Author: BenchChem Technical Support Team. **Date:** January 2026

Compound of Interest

Compound Name: 3-Chloropicolinic acid

Cat. No.: B014552

[Get Quote](#)

Abstract

3-Chloropicolinic acid is a potent synthetic auxin herbicide belonging to the pyridine carboxylic acid chemical class. It functions by mimicking the natural plant hormone indole-3-acetic acid (IAA), leading to unregulated and disorganized plant growth that ultimately results in the death of susceptible species. This technical guide provides an in-depth analysis of **3-chloropicolinic acid**, covering its physicochemical properties, mechanism of action at the molecular level, synthesis, herbicidal efficacy, and environmental fate. Tailored for researchers, scientists, and professionals in drug and herbicide development, this document synthesizes current knowledge, explains the causality behind its herbicidal action, and provides detailed experimental protocols for its study.

Introduction to Synthetic Auxin Herbicides

Synthetic auxin herbicides are a class of organic compounds that mimic the effects of the natural plant hormone auxin, indole-3-acetic acid (IAA).^[1] These herbicides induce phytotoxic effects at high doses by overwhelming the plant's natural hormonal balance.^{[1][2]} This leads to a cascade of events including epinasty, tissue swelling, and ultimately, plant death.^[2] **3-Chloropicolinic acid** is a member of the picolinate family of synthetic auxins, which also includes herbicides like picloram and clopyralid.^{[3][4][5]} These compounds are primarily used for the control of broadleaf weeds in various agricultural and non-agricultural settings.^{[4][6]}

Physicochemical Properties of 3-Chloropicolinic Acid

Understanding the physicochemical properties of **3-Chloropicolinic acid** is fundamental to its application and environmental behavior.

Property	Value	Source
CAS Number	57266-69-0	[7][8]
Molecular Formula	C6H4ClNO2	[7]
Molar Mass	157.55 g/mol	[9]
Appearance	Off-white crystalline solid	[7][9]
Melting Point	131 °C (decomposes)	[7][9]
Boiling Point	297.6 °C at 760 mmHg	[7][9]
Density	1.47 g/cm ³	[9]
Solubility	Soluble in water	[7]

Mechanism of Action: A Molecular Perspective

The herbicidal activity of **3-Chloropicolinic acid** stems from its ability to act as a persistent and potent mimic of natural auxin.[1][3][4]

The Core Auxin Signaling Pathway

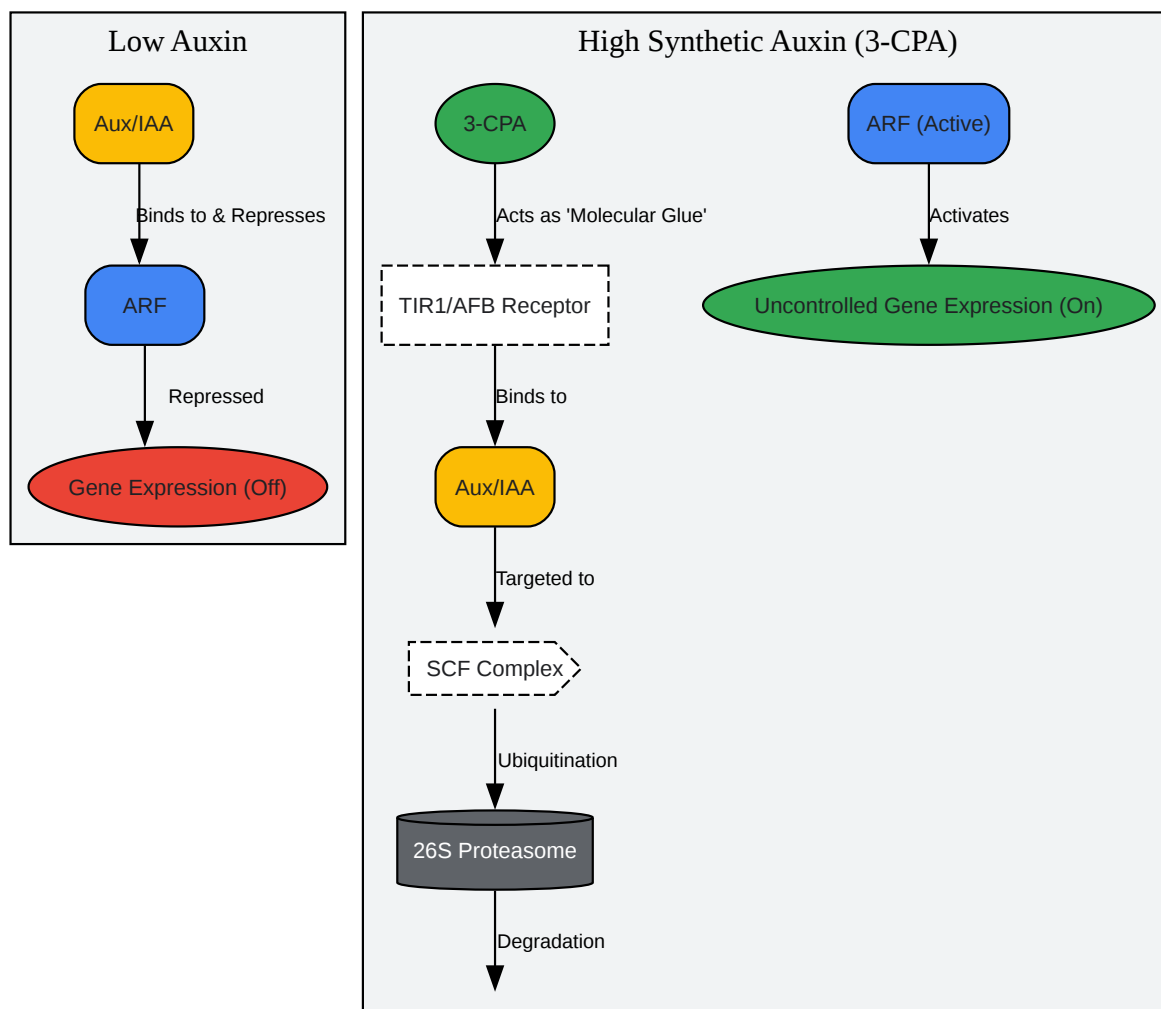
In the absence of auxin, Auxin/INDOLE-3-ACETIC ACID (Aux/IAA) proteins act as transcriptional repressors by binding to AUXIN RESPONSE FACTOR (ARF) transcription factors, thereby preventing the expression of auxin-responsive genes.[10][11] The core components of this nuclear auxin signaling pathway are the TRANSPORT INHIBITOR RESPONSE 1/AUXIN SIGNALING F-BOX (TIR1/AFB) proteins, the Aux/IAA repressors, and the ARF transcription factors.[11][12][13]

Disruption by 3-Chloropicolinic Acid

3-Chloropicolinic acid, like other synthetic auxins, acts as a "molecular glue".^{[10][14]} It binds to the TIR1/AFB receptor proteins and enhances their interaction with the Aux/IAA repressors.^{[14][15]} This binding event targets the Aux/IAA proteins for ubiquitination by the SCF (Skp1-Cullin-F-box) complex and subsequent degradation by the 26S proteasome.^{[2][5][16]} The degradation of the Aux/IAA repressors liberates the ARF transcription factors, which can then activate the transcription of a multitude of auxin-responsive genes.^{[2][10][11]}

The key difference between natural auxin and synthetic auxins like **3-Chloropicolinic acid** is their persistence. Synthetic auxins are more resistant to degradation by the plant's metabolic machinery.^[2] This leads to a continuous and uncontrolled activation of auxin signaling pathways, resulting in epinasty (downward curvature of leaves), stem curling, and ultimately, the death of the plant due to metabolic exhaustion and disruption of vascular tissues.^{[2][6]}

Certain synthetic auxins, particularly those of the picolinate class, show a preferential binding to specific members of the TIR1/AFB family, such as AFB5, which may contribute to their specific herbicidal activity.^{[17][18][19]}



[Click to download full resolution via product page](#)

Caption: Disruption of Auxin Signaling by **3-Chloropicolinic Acid** (3-CPA).

Synthesis of 3-Chloropicolinic Acid

The synthesis of **3-chloropicolinic acid** can be achieved through various routes, often starting from pyridine derivatives. One common method involves the hydrolysis of 3-chloro-2-(trichloromethyl)pyridine with an acid such as sulfuric, nitric, or phosphoric acid.[7][20] This

reaction is typically heated to facilitate the conversion to the carboxylic acid.[7] While this method can produce high yields, the cost of the starting materials can be a limiting factor.[7][21]

Alternative synthetic strategies focus on more readily available and cost-effective precursors.[7] These can involve the functionalization of picolinic acid derivatives, which may require multiple steps and precise control over reaction conditions like temperature and pH.[20]

Herbicidal Spectrum and Efficacy

3-Chloropicolinic acid is effective against a range of annual and perennial broadleaf weeds.[6] Its efficacy is influenced by factors such as the weed species, their growth stage, and environmental conditions.[6] Younger, actively growing weeds are generally more susceptible.[22] As a systemic herbicide, it is absorbed through both the leaves and roots and translocated throughout the plant, making complete foliage coverage less critical than for contact herbicides.[6] The full effects, leading to plant death, may take several days to weeks to become apparent.[4][6]

Environmental Fate and Toxicology

Environmental Fate

The environmental persistence of picolinate herbicides like clopyralid (of which **3-chloropicolinic acid** is a component) is a significant consideration.[3] These compounds can be persistent in soil and have the potential to leach into groundwater due to their solubility in water.[3][4] The degradation of such heterocyclic compounds in the environment is a complex process and their recalcitrant nature can pose long-term risks.[23][24]

Ecotoxicology

The ecotoxicological profile of chlorophenolic compounds and their derivatives indicates potential risks to non-target organisms.[23] Herbicides containing these active ingredients can be toxic to some beneficial insects and aquatic life.[4][24] Therefore, careful application is necessary to avoid drift and contamination of water bodies.[25]

Mammalian Toxicology

Acute exposure to **3-Chloropicolinic acid** and related compounds can cause irritation, particularly to the eyes.[3][9] Ingestion may lead to symptoms such as diarrhea and lethargy.[3]

The U.S. EPA has classified clopyralid, a related compound, in acute toxicity category III.[4]

Analytical Methodologies

The detection and quantification of picolinic acid derivatives in environmental and biological samples are crucial for monitoring and research. Various analytical techniques are employed for this purpose.

- **High-Performance Liquid Chromatography (HPLC):** HPLC is a widely used method for the separation and quantification of picolinic acids.[26] It can be coupled with various detectors, including UV and fluorescence detectors, for enhanced sensitivity and selectivity.[26]
- **Gas Chromatography-Mass Spectrometry (GC-MS):** GC-MS is another powerful technique for the analysis of these compounds, often requiring derivatization to increase volatility.[27]
- **Capillary Electrophoresis-Mass Spectrometry (CE-MS):** CE-MS is particularly suitable for analyzing polar and charged molecules like picolinic acids and offers high resolution and sensitivity.[28]

Experimental Protocols

Protocol: Greenhouse Dose-Response Assay for Herbicidal Efficacy

This protocol outlines a standard method for determining the effective concentration of **3-Chloropicolinic acid** required to control a target weed species.

Objective: To determine the EC₅₀ (concentration causing 50% reduction in growth) of **3-Chloropicolinic acid** on a target broadleaf weed.

Methodology:

- **Plant Propagation:** Grow the target weed species from seed in pots containing a standardized soil mix in a greenhouse with controlled temperature and light conditions.
- **Herbicide Preparation:** Prepare a stock solution of **3-Chloropicolinic acid** in a suitable solvent. Create a series of dilutions (e.g., 0, 1, 10, 100, 1000 mg/L) from the stock solution. A logarithmic dilution series is chosen to effectively capture the dose-response curve.

- **Application:** When the weeds have reached a consistent growth stage (e.g., 4-6 true leaves), apply the different herbicide concentrations using a calibrated sprayer to ensure uniform coverage. Include a control group sprayed only with the solvent.
- **Data Collection:** After a set period (e.g., 14-21 days), assess the herbicidal effect. This is typically done by harvesting the above-ground biomass, drying it in an oven, and measuring the dry weight.
- **Data Analysis:** Plot the percentage reduction in dry weight against the logarithm of the herbicide concentration. Use a non-linear regression model (e.g., a four-parameter logistic curve) to calculate the EC50 value.

Caption: Workflow for a Greenhouse Dose-Response Assay.

Protocol: Quantification of 3-Chloropicolinic Acid in Soil by HPLC

Objective: To extract and quantify **3-Chloropicolinic acid** residues from a soil sample.

Methodology:

- **Sample Preparation:** Air-dry a known weight of the soil sample and sieve it to remove large debris.
- **Extraction:** Extract the soil sample with a suitable solvent system (e.g., an alkaline aqueous solution followed by acidification and partitioning into an organic solvent like dichloromethane).^[27] This pH-driven partitioning is crucial for separating the acidic herbicide from the complex soil matrix.
- **Cleanup:** The crude extract may contain interfering substances. A solid-phase extraction (SPE) step can be used for cleanup to purify the sample.
- **Concentration:** Evaporate the solvent from the cleaned extract under a gentle stream of nitrogen and reconstitute the residue in a known volume of the HPLC mobile phase.
- **HPLC Analysis:**

- Column: C18 reverse-phase column.
- Mobile Phase: An isocratic or gradient mixture of an acidic buffer (e.g., phosphate buffer) and an organic modifier (e.g., acetonitrile or methanol).
- Detection: UV detector set at a wavelength appropriate for **3-Chloropicolinic acid**.
- Quantification: Prepare a calibration curve using standards of known concentrations. Compare the peak area of the sample to the calibration curve to determine the concentration of **3-Chloropicolinic acid** in the soil.

Conclusion and Future Outlook

3-Chloropicolinic acid is a highly effective synthetic auxin herbicide with a well-defined mechanism of action at the molecular level. Its ability to persistently activate the auxin signaling pathway makes it a valuable tool for broadleaf weed control. However, its environmental persistence and potential for non-target effects necessitate careful management and further research. Future research should focus on developing more selective and less persistent analogues, understanding the mechanisms of weed resistance, and refining analytical methods for environmental monitoring. The continued study of synthetic auxins like **3-Chloropicolinic acid** will not only lead to improved weed management strategies but also provide deeper insights into the fundamental processes of plant growth and development.

References

- **3-chloropicolinic acid** (57266-69-0): Synthesis, Applications, Side effects and Storage | Blog. (URL:)
- A combinatorial TIR1/AFB-Aux/IAA co-receptor system for differential sensing of auxin - NIH. (URL:)
- Advances in Plant Auxin Biology: Synthesis, Metabolism, Signaling, Interaction with Other Hormones, and Roles under Abiotic Stress - MDPI. (URL: [Link])
- Auxin - Wikipedia. (URL: [Link])
- Mechanisms of auxin signaling - PMC - NIH. (URL: [Link])
- Genetic analysis of the Arabidopsis TIR1/AFB auxin receptors reveals both overlapping and specialized functions - PubMed Central. (URL: [Link])
- Auxin Signaling | Plant Physiology - Oxford Academic. (URL: [Link])
- Auxin signalling pathways in plants. (a) The 'canonical' pathway...
- **3-Chloropicolinic acid**, CAS No. 57266-69-0 - iChemical. (URL: [Link])

- Everything Farmers Need to Know About Clopyralid - FBN. (URL: [\[Link\]](#))
- Defining Binding Efficiency and Specificity of Auxins for SCFTIR1/AFB-Aux/IAA Co-receptor Complex Formation - ACS Public
- Genetic analysis of the Arabidopsis TIR1/AFB auxin receptors reveals both overlapping and specialized functions | eLife. (URL: [\[Link\]](#))
- Clopyralid Herbicide Fact Sheet Caroline Cox / Journal of Pesticide Reform v.18, n.4, Winter98. (URL: [\[Link\]](#))
- TIR1–IAA7 and AFB5–IAA7 co-receptor complexes have differential...
- Genfarm - CLOPYRALID 750 SG HERBICIDE. (URL: [\[Link\]](#))
- Clopyralid C hemicalWatch Factsheet - Beyond Pesticides. (URL: [\[Link\]](#))
- Clopyralid - Pesticide Active Ingredients Database / Home and Landscape / St
- Preparation of 3,6-dichloropicolinic acid - Google P
- Electrolytic synthesis method for 3,6-dichloropicolinic acid - Google P
- Manufacturing Insights: Producing 3-Chloropyridine-2-Carboxylic Acid. (URL: [\[Link\]](#))
- III Analytical Methods. (URL: [\[Link\]](#))
- 6-Chloropicolinic acid | C₆H₄ClNO₂ | CID 20812 - PubChem - NIH. (URL: [\[Link\]](#))
- 57266-69-0 | **3-Chloropicolinic acid** | Tetrahedron. (URL: [\[Link\]](#))
- Chemical Biology in Auxin Research - PMC - PubMed Central. (URL: [\[Link\]](#))
- Slow release of a synthetic auxin induces formation of adventitious roots in recalcitrant woody plants - PubMed. (URL: [\[Link\]](#))
- Design, Synthesis, Herbicidal Activity, and Structure–Activity Relationship Study of Novel 6-(5-Aryl-Substituted-1-Pyrazolyl)-2-Picolinic Acid as Potential Herbicides - PMC - NIH. (URL: [\[Link\]](#))
- Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective - PMC - NIH. (URL: [\[Link\]](#))
- Improved separation and detection of picolinic acid and quinolinic acid by capillary electrophoresis-mass spectrometry - Aimin Liu. (URL: [\[Link\]](#))
- Environmental Fate, Ecotoxicity, and Remediation of Heterocyclic Pharmaceuticals as Emerging Contaminants: A Review of Long-Term Risks and Impacts - MDPI. (URL: [\[Link\]](#))
- Determination of Picolinic Acid by HPLC Coupled With Postcolumn Photo Irradiation Using Zinc Acetate as a Fluorescent Derivatiz
- Mimics a Natural Plant Hormone | Auxin and Auxinic Herbicide Mechanism(s) of Action. (URL: [\[Link\]](#))
- Studies on the environmental fate, ecotoxicology and toxicology of 2-methyl 1,3-propanediol. (URL: [\[Link\]](#))
- Auxin Herbicide Action: Lifting the Veil Step by Step - PMC - NIH. (URL: [\[Link\]](#))

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Mimics a Natural Plant Hormone | Auxin and Auxinic Herbicide Mechanism(s) of Action - Part 1 - Introduction - passel [passel2.unl.edu]
- 2. Auxin Herbicide Action: Lifting the Veil Step by Step - PMC [pmc.ncbi.nlm.nih.gov]
- 3. Clopyralid Herbicide Fact Sheet Caroline Cox / Journal of Pesticide Reform v.18, n.4, Winter98 [dentspraycalifornia.org]
- 4. beyondpesticides.org [beyondpesticides.org]
- 5. Chemical Biology in Auxin Research - PMC [pmc.ncbi.nlm.nih.gov]
- 6. fbn.com [fbn.com]
- 7. chempanda.com [chempanda.com]
- 8. 57266-69-0 | 3-Chloropicolinic acid | Tetrahedron [thsci.com]
- 9. 3-Chloropicolinic acid, CAS No. 57266-69-0 - iChemical [ichemical.com]
- 10. Auxin - Wikipedia [en.wikipedia.org]
- 11. Mechanisms of auxin signaling - PMC [pmc.ncbi.nlm.nih.gov]
- 12. Genetic analysis of the Arabidopsis TIR1/AFB auxin receptors reveals both overlapping and specialized functions - PMC [pmc.ncbi.nlm.nih.gov]
- 13. Genetic analysis of the Arabidopsis TIR1/AFB auxin receptors reveals both overlapping and specialized functions | eLife [elifesciences.org]
- 14. academic.oup.com [academic.oup.com]
- 15. A combinatorial TIR1/AFB-Aux/IAA co-receptor system for differential sensing of auxin - PMC [pmc.ncbi.nlm.nih.gov]
- 16. researchgate.net [researchgate.net]
- 17. pubs.acs.org [pubs.acs.org]
- 18. researchgate.net [researchgate.net]

- 19. Design, Synthesis, Herbicidal Activity, and Structure–Activity Relationship Study of Novel 6-(5-Aryl-Substituted-1-Pyrazolyl)-2-Picolinic Acid as Potential Herbicides - PMC [pmc.ncbi.nlm.nih.gov]
- 20. nbino.com [nbino.com]
- 21. US4087431A - Preparation of 3,6-dichloropicolinic acid - Google Patents [patents.google.com]
- 22. genfarm.com.au [genfarm.com.au]
- 23. Toxicological Profile of Chlorophenols and Their Derivatives in the Environment: The Public Health Perspective - PMC [pmc.ncbi.nlm.nih.gov]
- 24. mdpi.com [mdpi.com]
- 25. Pesticide Active Ingredients Database / Home and Landscape / Statewide IPM Program [ipm.ucanr.edu]
- 26. Determination of Picolinic Acid by HPLC Coupled With Postcolumn Photo Irradiation Using Zinc Acetate as a Fluorescent Derivatization Reagent - PMC [pmc.ncbi.nlm.nih.gov]
- 27. env.go.jp [env.go.jp]
- 28. feradical.utsa.edu [feradical.utsa.edu]
- To cite this document: BenchChem. [3-Chloropicolinic Acid: A Technical Guide to a Synthetic Auxin Herbicide]. BenchChem, [2026]. [Online PDF]. Available at: [https://www.benchchem.com/product/b014552#3-chloropicolinic-acid-and-its-role-as-a-synthetic-auxin-herbicide]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd

Ontario, CA 91761, United States

Phone: (601) 213-4426

Email: info@benchchem.com